

# Ferrous Ammonium Sulfate Hexahydrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Azanium;hexahydrate

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Ferrous ammonium sulfate hexahydrate, widely known in the scientific community as Mohr's salt, is a double salt of significant importance in analytical chemistry, research, and various industrial applications.[1][2][3][4] Its stability against oxidation, compared to ferrous sulfate, makes it a preferred primary standard in volumetric analysis, particularly in redox titrations.[4][5] This guide provides a detailed overview of its chemical properties, a standard experimental protocol for its synthesis, and its applications in modern research.

## Core Chemical Identity

The chemical formula for ferrous ammonium sulfate hexahydrate is  $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ . [1][2][6] It is a hydrated double salt consisting of ferrous sulfate and ammonium sulfate. [2][4] This compound is also referred to as ammonium iron(II) sulfate hexahydrate or Mohr's salt. [2][6] The presence of ammonium ions in the crystal lattice contributes to its enhanced stability by making solutions slightly acidic, which slows the oxidation of the ferrous ( $\text{Fe}^{2+}$ ) ion to the ferric ( $\text{Fe}^{3+}$ ) state. [4]

## Physicochemical Properties

Ferrous ammonium sulfate hexahydrate is a pale green or blue-green crystalline solid. [1][2][6][7] It is readily soluble in water but insoluble in ethanol and acetone. [2] The quantitative properties of this compound are summarized in the table below.

Property	Value	References
Molecular Formula	$(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molar Mass	392.14 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Light green to blue-green crystals or powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	100 °C (with decomposition)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Solubility in Water	269 g/L at 20 °C	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Specific Gravity	1.864	<a href="#">[6]</a> <a href="#">[11]</a>
pH	3-5 (in a 50 g/L aqueous solution at 20 °C)	<a href="#">[2]</a> <a href="#">[10]</a>
CAS Number	7783-85-9	<a href="#">[2]</a> <a href="#">[6]</a>

## Experimental Protocol: Synthesis of Ferrous Ammonium Sulfate Hexahydrate

The synthesis of Mohr's salt is a common laboratory procedure that involves the crystallization from an equimolar solution of ferrous sulfate and ammonium sulfate.[\[2\]](#)[\[13\]](#)[\[14\]](#) The addition of a small amount of sulfuric acid is crucial to prevent the hydrolysis of the ferrous salt and subsequent oxidation.[\[13\]](#)[\[14\]](#)

Materials:

- Hydrated Ferrous Sulfate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Ammonium Sulfate ( $(\text{NH}_4)_2\text{SO}_4$ )
- Dilute Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Distilled Water
- Beakers

- Glass Rod
- Heating Apparatus (e.g., sand bath or water bath)
- Funnel and Filter Paper
- Crystallizing Dish

#### Procedure:

- Preparation of Equimolar Solutions: Weigh out equimolar quantities of hydrated ferrous sulfate and ammonium sulfate. For instance, use 7 g of ferrous sulfate and 3.5 g of ammonium sulfate.[\[13\]](#)
- Dissolution: In a beaker, dissolve the weighed salts in distilled water containing a small amount of dilute sulfuric acid. The acid helps to prevent the hydrolysis of ferrous sulfate.[\[13\]](#)
- Heating: Gently warm the solution while stirring to ensure all the salts are completely dissolved and to obtain a clear solution.[\[13\]](#) Avoid excessive heating to prevent the oxidation of  $\text{Fe}^{2+}$  to  $\text{Fe}^{3+}$ , which is indicated by a yellow coloration.[\[13\]](#)
- Filtration: If any suspended impurities are present, filter the hot solution into a clean crystallizing dish.[\[13\]](#)
- Concentration: Gently heat the clear filtrate to concentrate it until the point of crystallization is reached. This is typically identified when a thin crystalline film forms on the surface of the solution.[\[15\]](#)
- Crystallization: Cover the dish and set it aside to cool slowly and undisturbed. This allows for the formation of well-defined, light green crystals of ferrous ammonium sulfate hexahydrate.[\[13\]](#)[\[14\]](#)
- Isolation and Drying: Once crystallization is complete, decant the mother liquor. Wash the crystals with a small amount of cold distilled water and then dry them between sheets of filter paper.[\[13\]](#)

## Logical Workflow for Synthesis

Caption: Workflow for the laboratory synthesis of Mohr's salt.

## Applications in Research and Development

Ferrous ammonium sulfate hexahydrate is a versatile reagent with numerous applications in research and drug development:

- **Analytical Chemistry:** It is a primary standard for the standardization of oxidizing agents like potassium permanganate and potassium dichromate in redox titrations.[\[5\]](#)[\[12\]](#)
- **Radiation Dosimetry:** It is used in the Fricke dosimeter to measure high doses of gamma radiation.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- **Material Science:** The compound serves as a precursor in the synthesis of iron-based nanomaterials, such as iron oxide nanoparticles.[\[3\]](#)[\[5\]](#) These materials have applications in catalysis, drug delivery, and magnetic storage.[\[5\]](#)
- **Biochemical Research:** It is used as a stable source of ferrous ions in studies of biochemical pathways and for in vitro building of iron-sulfur clusters.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- **Environmental Science:** Researchers have explored its use as an iron source to promote the growth of denitrifying bacteria for the bioremediation of nitrate-contaminated water.[\[5\]](#)

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